

N-(1-Bromo-2-oxopropyl)acetamide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: N-(1-Bromo-2-oxopropyl)acetamide

Cat. No.: B3055601

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) from the manufacturer. No specific SDS for **N-(1-Bromo-2-oxopropyl)acetamide** was available at the time of writing. The information herein is compiled from available data for the compound and extrapolated from data on structurally similar chemicals, such as N-bromoacetamide and other α -halo ketones. Always consult the official SDS provided by the supplier before handling this chemical.

Introduction

N-(1-Bromo-2-oxopropyl)acetamide is a halogenated amide derivative. As an α -halo ketone, it is expected to be a reactive compound and a versatile reagent in organic synthesis. Due to the presence of the bromine atom alpha to a ketone, this molecule is likely an alkylating agent. Such compounds are valuable in the synthesis of various heterocyclic structures and other complex organic molecules, which are often of interest in drug development. However, this reactivity also implies potential biological hazards, necessitating strict adherence to safety protocols. This guide provides a summary of the known properties, extrapolated safety information, and recommended handling procedures for **N-(1-Bromo-2-oxopropyl)acetamide**.

Chemical and Physical Properties

Limited experimental data is available for the physical and chemical properties of **N-(1-Bromo-2-oxopropyl)acetamide**. The following table summarizes computed data available from public databases.[\[1\]](#)

Property	Value	Source
Molecular Formula	C5H8BrNO2	PubChem [1]
Molecular Weight	194.03 g/mol	PubChem [1]
CAS Number	23095-43-4	Not explicitly found in searches, but associated with the compound name.
Appearance	Solid (predicted)	General property of similar small organic molecules.
Solubility	Soluble in water (predicted)	Based on similar compounds like N-bromoacetamide. [2]

Hazard Identification and Classification

A specific hazard classification for **N-(1-Bromo-2-oxopropyl)acetamide** is not available. However, based on the known hazards of structurally related compounds like N-bromoacetamide and the general reactivity of α -halo ketones, the following hazards should be anticipated.

Anticipated Hazards:

- Acute Oral Toxicity: Harmful if swallowed.[\[2\]](#)[\[3\]](#)
- Skin Corrosion/Irritation: Causes severe skin burns and irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#) α -Halo ketones are known alkylating agents and can cause significant tissue damage upon contact.
- Serious Eye Damage/Irritation: Causes serious eye damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[2\]](#)[\[4\]](#) Inhalation of dust can be harmful.
- Sensitization: May cause an allergic skin reaction.

The following table summarizes the GHS hazard statements for the closely related compound, N-bromoacetamide, which should be considered as potential hazards for **N-(1-Bromo-2-oxopropyl)acetamide**.

Hazard Class	GHS Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed[2][3]
Skin Corrosion (Category 1B)	H314: Causes severe skin burns and eye damage[2][3][4]
Serious Eye Damage (Category 1)	H318: Causes serious eye damage[2][4]
Specific target organ toxicity — single exposure (Category 3), Respiratory system	H335: May cause respiratory irritation[2][4]

Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

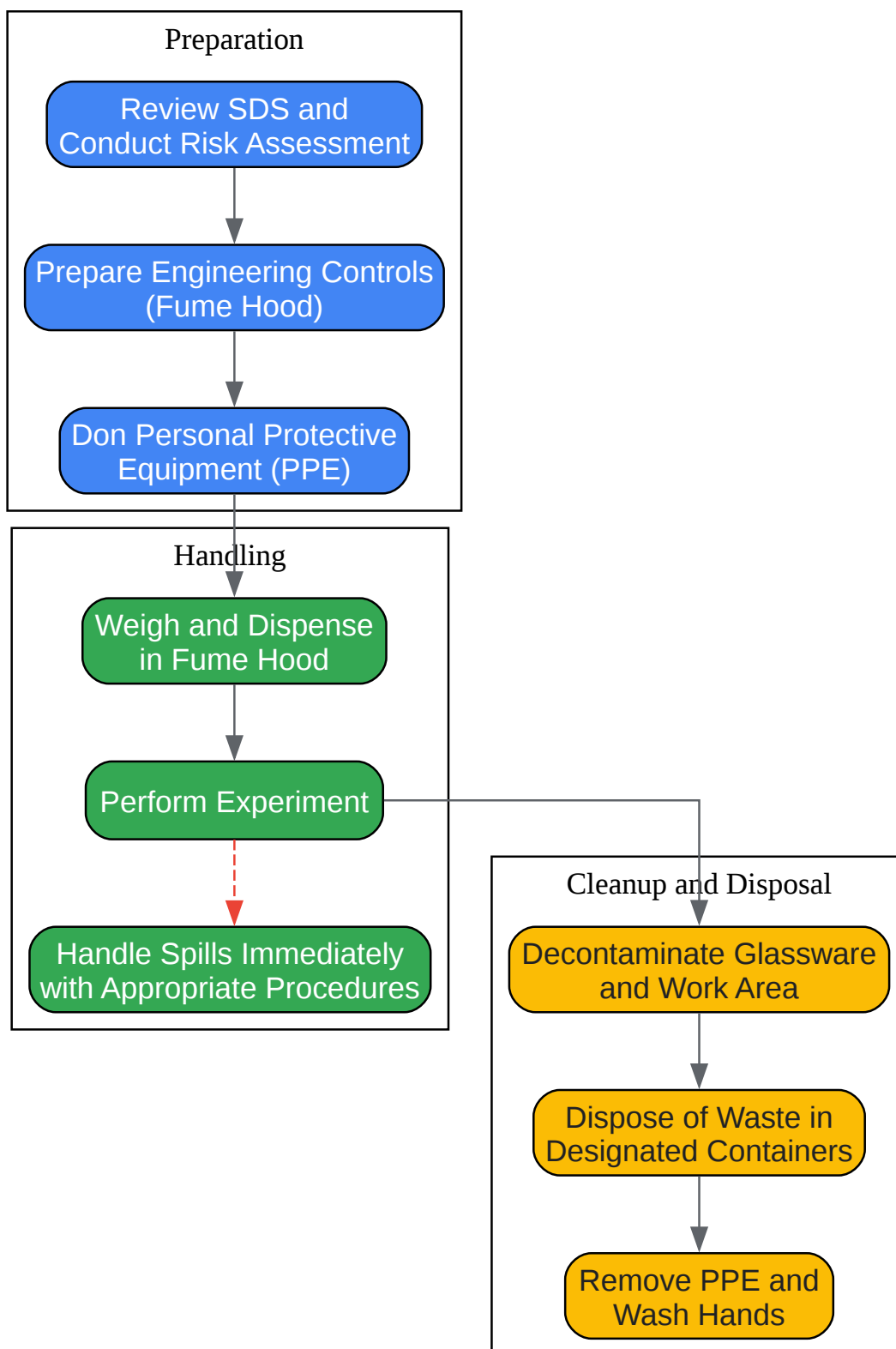
Handling:

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[3][4] Ensure that eyewash stations and safety showers are readily accessible.[5]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.[4][6]
 - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.[4][6] Avoid contact with skin.
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.[4]
- General Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[3][4]

Storage:

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[3\]](#)[\[4\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases.[\[2\]](#)[\[4\]](#)
- Sensitivity: Be aware of potential sensitivity to light and moisture.[\[2\]](#)

The following diagram illustrates a general workflow for the safe handling of hazardous chemicals like **N-(1-Bromo-2-oxopropyl)acetamide**.



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Caption: General workflow for safe handling of hazardous chemicals.

First-Aid Measures

In case of exposure, immediate medical attention is required.[\[3\]](#)[\[4\]](#)

Exposure Route	First-Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Call a physician or poison control center immediately. [3] [4]
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Call a physician immediately. [3] [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor. [3] [4]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately. [2] [3] [4]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[\[2\]](#)[\[4\]](#)
- Specific Hazards: Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen bromide.[\[4\]](#)[\[5\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[2\]](#)[\[4\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 4). Avoid breathing dust and contact with skin and eyes.
[3][4]
- Environmental Precautions: Do not let the product enter drains.[4]
- Methods for Cleaning Up: Sweep up the spilled solid, avoiding dust formation, and place it in a suitable container for disposal.[2][4]

Toxicological Information

No specific toxicological data for **N-(1-Bromo-2-oxopropyl)acetamide** has been found. The information below is based on the anticipated properties of an α -halo ketone and data from similar compounds.

- Acute Toxicity: Expected to be harmful if swallowed.
- Skin Corrosion/Irritation: Expected to cause severe skin burns.
- Serious Eye Damage/Irritation: Expected to cause serious eye damage.
- Carcinogenicity: There is no information available to classify this compound as a carcinogen.

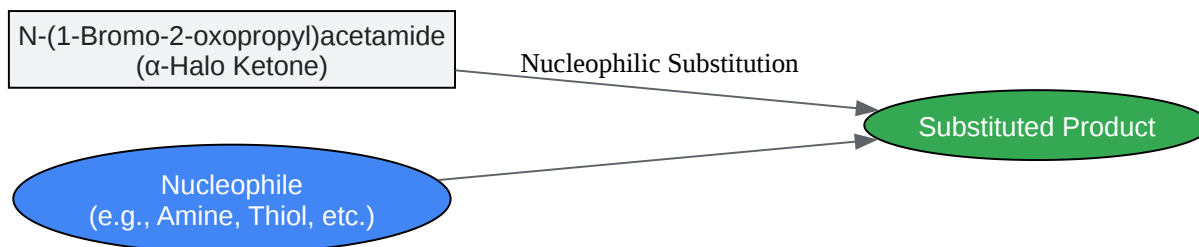
Experimental Protocols

Detailed experimental protocols for the use of **N-(1-Bromo-2-oxopropyl)acetamide** are not readily available in the public domain. Researchers should develop their own protocols based on the intended reaction, taking into account the reactivity of α -halo ketones.

General Considerations for Reactions with Nucleophiles:

α -Halo ketones are electrophilic at both the carbonyl carbon and the α -carbon. They readily undergo nucleophilic substitution at the α -carbon.

The following diagram illustrates the general reactivity of an α -halo ketone with a generic nucleophile.



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Caption: General reaction pathway of an α -halo ketone with a nucleophile.

When designing experiments, it is crucial to consider:

- Solvent Choice: The choice of solvent can influence the reaction rate and selectivity.
- Temperature Control: Reactions may be exothermic and require cooling.
- Stoichiometry: Careful control of the molar ratios of reactants is essential.
- Work-up Procedure: Quenching and extraction procedures should be designed to safely handle any unreacted starting material and byproducts.

Disposal Considerations

Dispose of this chemical and its container in accordance with local, regional, and national regulations. It is recommended to use a licensed professional waste disposal service.^[7] Do not allow the material to enter drains or waterways.^[4]

This technical guide provides a starting point for the safe handling and use of **N-(1-Bromo-2-oxopropyl)acetamide**. Due to the lack of a specific SDS, a cautious and conservative approach to safety is paramount. Always prioritize the hierarchy of controls, starting with elimination and substitution, followed by engineering controls, administrative controls, and finally, personal protective equipment.

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